

Technical Guide on the Safe Handling of Diethyl Hexacosanedioate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl hexacosanedioate*

Cat. No.: *B15219495*

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **Diethyl hexacosanedioate** is not readily available in public domains. The following information is compiled from data on structurally analogous long-chain dicarboxylic acids and their esters. This guide is intended for use by qualified researchers and professionals and should be supplemented with a thorough risk assessment before handling this chemical.

Introduction

Diethyl hexacosanedioate is a long-chain aliphatic ester. Due to the limited availability of specific safety and toxicological data, a cautious approach based on the properties of similar molecules is essential for its safe handling in a research and development setting. This document provides a summary of inferred safety data, recommended handling procedures, and emergency protocols.

Hazard Identification and Classification

Based on data from analogous long-chain dicarboxylic acid esters, **Diethyl hexacosanedioate** is not expected to be classified as hazardous under normal conditions. However, as with any chemical with incomplete toxicological data, it should be handled with care.

Potential Hazards:

- Eye Contact: May cause mild irritation.

- Skin Contact: Prolonged or repeated contact may cause mild irritation.
- Inhalation: Inhalation of dust or aerosols may cause respiratory tract irritation.
- Ingestion: May cause gastrointestinal irritation. The toxicological properties have not been fully investigated.

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of **Diethyl hexacosanedioate** and a related, shorter-chain diester, Diethyl adipate (also known as Diethyl hexanedioate), for comparison.

Property	Diethyl hexacosanedioate (C ₃₀ H ₅₈ O ₄)	Diethyl adipate (C ₁₀ H ₁₈ O ₄)
Molecular Weight	482.78 g/mol (Calculated)	202.25 g/mol [1][2][3]
Appearance	Expected to be a white to off-white solid	Colorless liquid[1][4][5]
Melting Point	No data available	-20 to -19 °C[4][5]
Boiling Point	No data available	251 °C[4][5]
Solubility	Expected to be insoluble in water; soluble in organic solvents.	Insoluble in water; soluble in alcohol and ether.[1][4][5]
Flash Point	No data available	>110 °C (>230 °F)[4][5]

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[6][7]
- Avoid generation of dust.[6]
- Avoid contact with eyes, skin, and clothing.[1][6]

- Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE) as outlined in Section 5.

Storage:

- Store in a tightly closed container.[\[6\]](#)[\[8\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[8\]](#)

Exposure Controls and Personal Protection

Engineering Controls:

- Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)[\[6\]](#)
- Use adequate ventilation to keep airborne concentrations low.[\[6\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses.[\[6\]](#)[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)[\[10\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator may be required.
[\[6\]](#)

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[\[1\]](#)
[\[6\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops or persists.[\[1\]](#)[\[6\]](#)

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[1\]](#)[\[6\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)[\[11\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[\[1\]](#)[\[8\]](#)
- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[8\]](#)

Accidental Release Measures

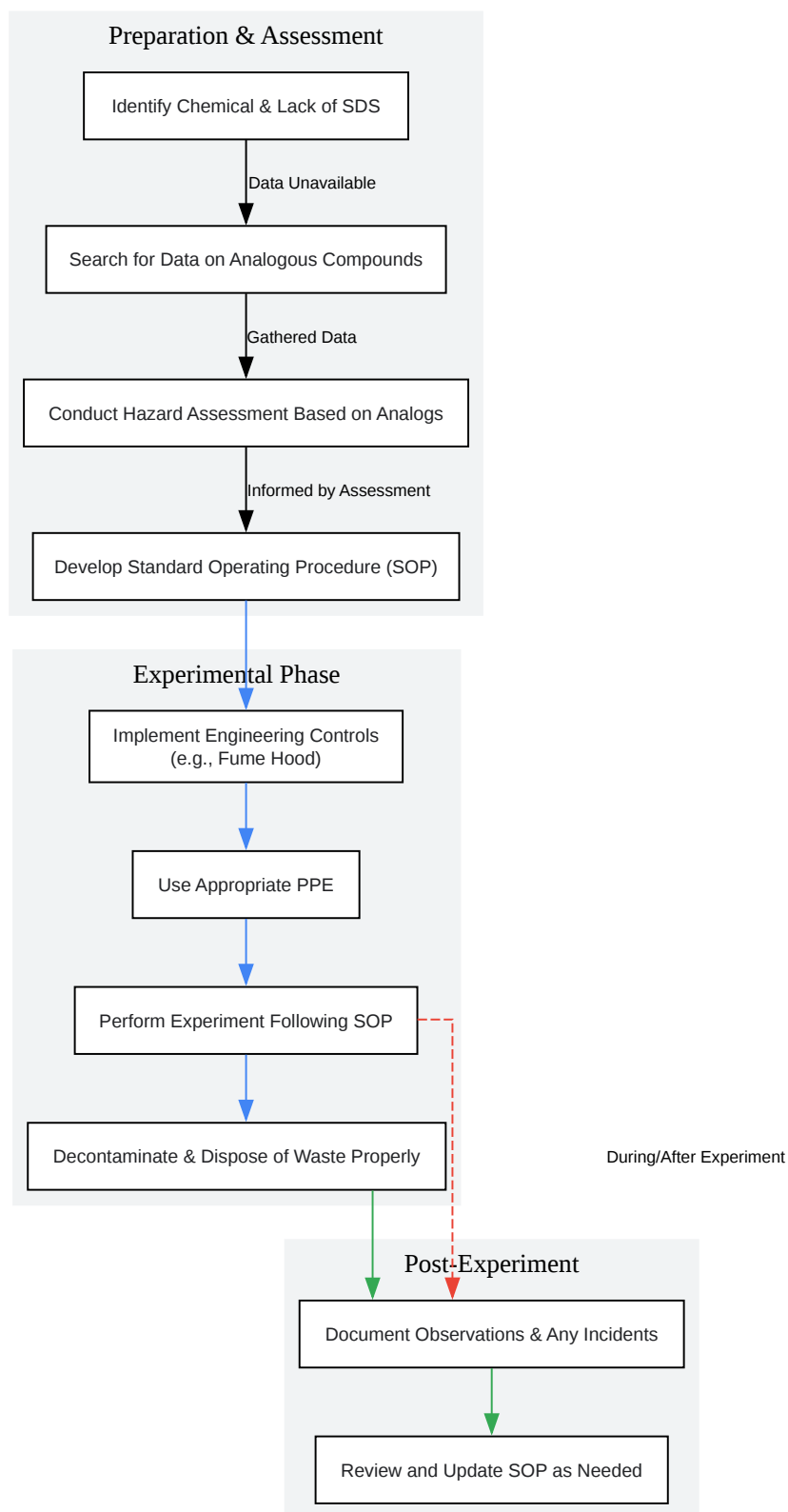
- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[\[8\]](#)
- Spill Cleanup: Sweep up or absorb the material, then place it into a suitable container for disposal. Avoid generating dusty conditions.[\[6\]](#)[\[8\]](#)

Toxicological Information

No specific toxicological data for **Diethyl hexacosanedioate** is available. For long-chain dicarboxylic acids and their esters in general, the acute toxicity is considered to be low.[\[12\]](#) They are generally not considered to be skin or eye irritants, though mild irritation can occur. [\[12\]](#) The Cosmetic Ingredient Review (CIR) Expert Panel has assessed dicarboxylic acids and their esters as safe for use in cosmetics, suggesting low toxicity in the concentrations used in those products.[\[13\]](#)[\[14\]](#)

Experimental Workflow for Handling Chemicals with Limited Safety Data

The following diagram outlines a logical workflow for researchers when handling a chemical for which a comprehensive Safety Data Sheet is not available.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of chemicals with limited data.

Disposal Considerations

Waste disposal should be in accordance with all applicable federal, state, and local environmental regulations. It is recommended to dispose of this chemical through a licensed professional waste disposal service.

This technical guide provides a starting point for the safe handling of **Diethyl hexacosanedioate**. Researchers and scientists must use their professional judgment and conduct a thorough risk assessment before commencing any work with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. scbt.com [scbt.com]
- 3. Diethyl Adipate | C₁₀H₁₈O₄ | CID 8844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. Cas 141-28-6, Diethyl adipate | lookchem [lookchem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. cloudfront.zoro.com [cloudfront.zoro.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.be [fishersci.be]
- 11. chemicalbull.com [chemicalbull.com]

- 12. Esters of mono-, di-, and tricarboxylic acids | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 13. Final report of the Cosmetic Ingredient Review Expert Panel on the safety assessment of dicarboxylic acids, salts, and esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. cir-safety.org [cir-safety.org]
- To cite this document: BenchChem. [Technical Guide on the Safe Handling of Diethyl Hexacosanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15219495#diethyl-hexacosanedioate-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com